

Aftin-5: Comprehensive Disposal and Safety Procedures

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Compound of Interest

Compound Name: Aftin-5

Cat. No.: B11929238

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This guide provides essential safety and logistical information for the proper disposal of **Aftin-5**, a roscovitine-related purine used in research to increase the production of amyloid- β 42 (A β 42). [1] Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance. This content is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Aftin-5 is intended for research use only and is not for therapeutic or human diagnostic use.[1] While extensive toxicity data is not available, it has been shown to exhibit slight cytotoxicity in various cell lines.[2][3] Therefore, standard laboratory precautions, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat, should be observed at all times. The compound is air and light sensitive.[4]

Step-by-Step Disposal Protocol

As **Aftin-5** is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol, all waste materials containing this compound must be treated as hazardous chemical waste. Do not dispose of **Aftin-5** or its solutions down the drain.

1. Waste Segregation and Collection:

- Solid Waste:

- Place all disposable materials contaminated with **Aftin-5** (e.g., gloves, weighing papers, pipette tips, vials) into a dedicated, clearly labeled, leak-proof container designated for solid hazardous chemical waste.
- Collect unused or expired **Aftin-5** powder in its original container or a securely sealed, compatible container.
- Liquid Waste:
 - Collect all solutions containing **Aftin-5** (e.g., in DMSO, ethanol) in a designated, leak-proof, and chemically compatible liquid waste container. A screw-cap is mandatory to prevent leakage and evaporation.
 - To prevent dangerous reactions, do not mix **Aftin-5** waste with incompatible waste streams. For instance, store organic solvent waste separately from aqueous or corrosive (acid/base) waste.

2. Waste Container Labeling:

- Properly label all waste containers immediately upon starting waste accumulation. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Aftin-5**"
 - All solvent components and their approximate percentages (e.g., "DMSO >90%, **Aftin-5** <10%")
 - The date when waste was first added.
 - The name and location of the generating laboratory.

3. On-Site Storage:

- Store all **Aftin-5** waste in a designated "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of generation.

- Ensure the SAA is a well-ventilated area.
- Keep waste containers securely closed at all times, except when adding waste.
- Use secondary containment (e.g., a chemical-resistant tray or bin) to capture any potential leaks from the primary container.

4. Final Disposal:

- Arrange for waste pickup through your institution's Environmental Health & Safety (EH&S) department. Follow their specific procedures for requesting a waste collection.
- Do not allow waste to accumulate beyond your institution's specified time or volume limits (e.g., typically a maximum of 55 gallons in an SAA).

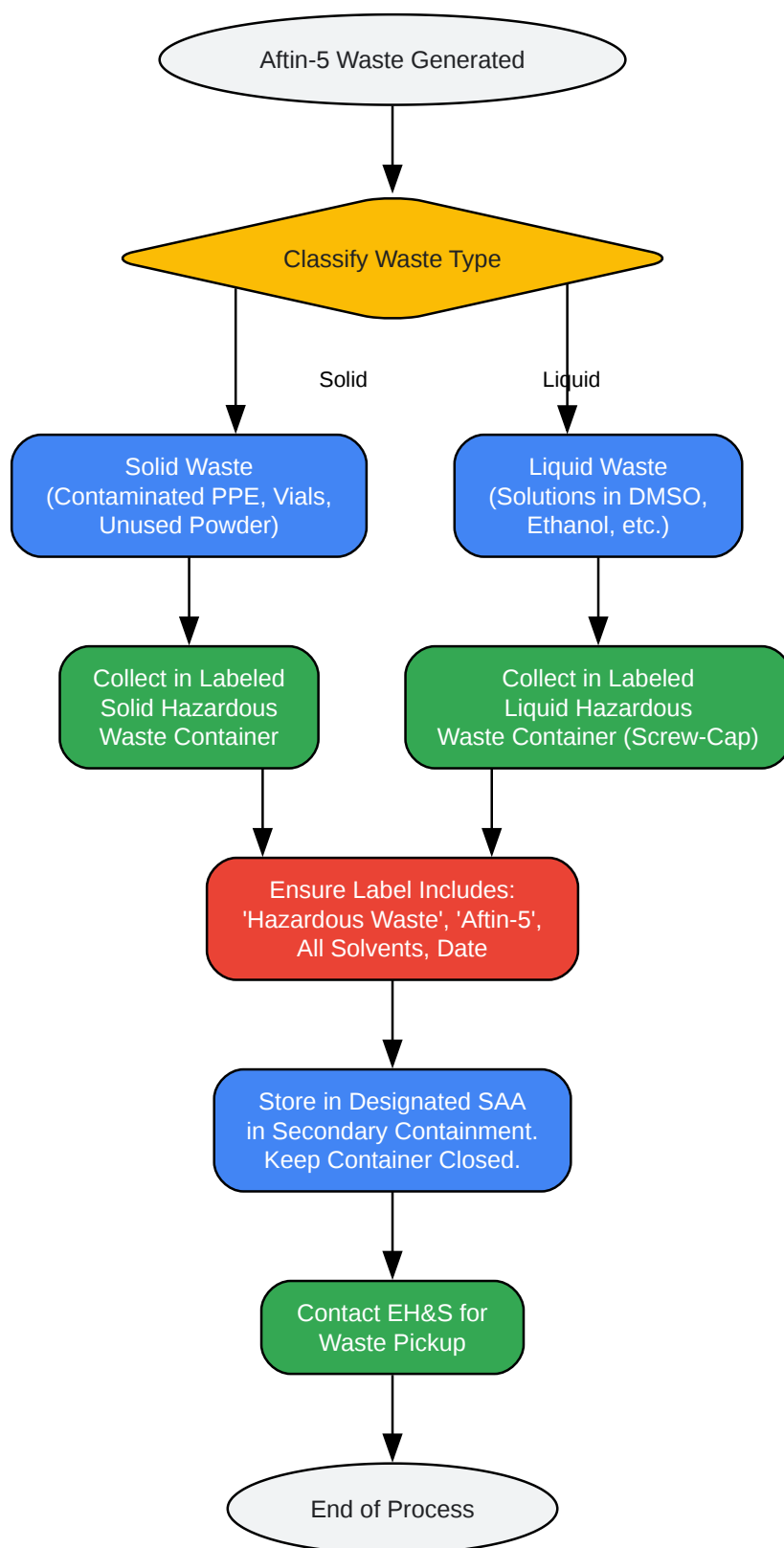
Aftin-5 Data Summary

The following table summarizes key quantitative data for **Aftin-5**.

Parameter	Data	Reference(s)
Molecular Formula	C ₁₉ H ₂₆ N ₆ O	
Molecular Weight	354.45 g/mol	
CAS Number	1461717-05-4	
Purity	>98%	
Solubility (DMSO)	≥ 16.67 mg/mL	
Storage (Solid)	-20°C, protect from air and light	
Storage (In Solvent)	-80°C (up to 6 months); -20°C (up to 1 month)	
Cytotoxicity (IC ₅₀)	~150-194 µM in various cell lines	

Logical Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **Aftin-5** waste.



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Caption: A workflow diagram illustrating the proper procedure for **Aftin-5** waste disposal.

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